

safety, handling, and storage of 1-Fluoro-3-iodobenzene

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Compound of Interest

Compound Name: 1-Fluoro-3-iodobenzene

Cat. No.: B1666204

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An In-depth Technical Guide to the Safe Handling, and Storage of **1-Fluoro-3-iodobenzene**

For Researchers, Scientists, and Drug Development Professionals

Authored by: Your Senior Application Scientist

This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and storage requirements for **1-Fluoro-3-iodobenzene** (CAS No. 1121-86-4). As a critical reagent in organic synthesis, particularly in the development of pharmaceutical intermediates, a thorough understanding of its properties and associated hazards is paramount to ensuring laboratory safety and experimental integrity.^{[1][2]} This document moves beyond standard safety data sheets to provide practical insights and the scientific rationale behind recommended procedures.

Understanding the Hazard Profile of 1-Fluoro-3-iodobenzene

1-Fluoro-3-iodobenzene is classified as a hazardous chemical.^{[3][4]} The primary hazards associated with this compound are its combustibility and its irritant properties upon contact with the skin, eyes, and respiratory system.^{[3][4][5][6][7][8]}

Core Hazards:

- Skin Irritation (Category 2): Direct contact can cause skin irritation, redness, and inflammation.[3][4][5][6][7] Prolonged exposure may lead to dermatitis.[4]
- Serious Eye Irritation (Category 2): The compound can cause significant and potentially damaging eye irritation.[3][4][5][6][7]
- Specific Target Organ Toxicity (Single Exposure, Category 3): Inhalation of vapors may lead to respiratory tract irritation.[3][4][5][6][7]
- Combustible Liquid (Category 4): While not highly flammable, this chemical is a combustible liquid and can ignite when exposed to heat or open flames.[3][4]

The molecular structure, featuring both fluorine and iodine on a benzene ring, contributes to its reactivity and potential biological effects.[2] It is imperative that all handling procedures are designed to mitigate these risks.

GHS Hazard Information

The Globally Harmonized System (GHS) classification for **1-Fluoro-3-iodobenzene** is as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5][6][7]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[5][6][7]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[5][6][7]
Flammable liquids	4	H227: Combustible liquid[9][10]

Physicochemical Properties: The "Why" Behind the Precautions

Understanding the physical and chemical properties of **1-Fluoro-3-iodobenzene** is fundamental to safe handling. These properties dictate its behavior under various laboratory conditions and inform the specific storage and handling protocols required.

Property	Value	Implication for Handling and Storage
Molecular Formula	C ₆ H ₄ FI	A halogenated aromatic compound[4][5][6][11]
Molecular Weight	222.00 g/mol	Heavier than air vapor (Vapor Density: 7.65)[3][5][6][11]
Appearance	Clear yellow or pink liquid	Visual cue for identification[1][6]
Boiling Point	77 - 78 °C @ 19 mmHg	Can be purified by vacuum distillation[1][3][6]
Flash Point	67 °C / 152.6 °F	Combustible; requires separation from ignition sources[3][6]
Density	1.890 g/mL at 25 °C	Denser than water[1][3]
Storage	Light-sensitive	Must be stored in opaque or amber containers to prevent degradation[6][7][12]

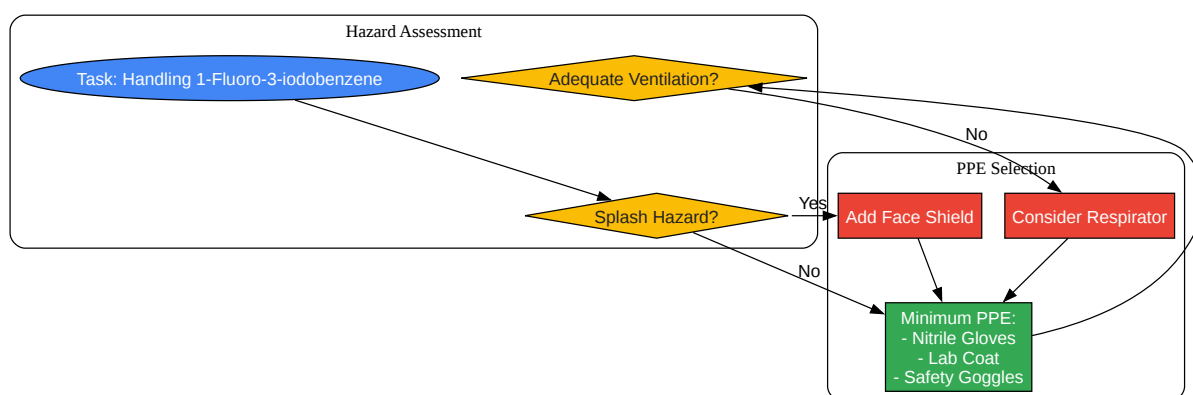
The relatively high vapor density means that in the event of a spill, vapors can accumulate in low-lying areas, necessitating good ventilation.[3] Its combustible nature, indicated by the flash point, is a critical consideration for storage and experimental setup, demanding the absence of open flames, sparks, or hot surfaces in the immediate vicinity.[3][6][7][9]

Personal Protective Equipment (PPE): A Self-Validating System

A robust PPE protocol is the most direct line of defense against exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being undertaken.

Recommended PPE

- **Eye and Face Protection:** Chemical safety goggles are mandatory.^{[4][13]} In situations with a higher risk of splashing, such as when transferring large volumes, a face shield should be worn in addition to goggles.^{[13][14]}
- **Hand Protection:** Wear appropriate chemical-resistant gloves, such as nitrile gloves.^{[14][15]} For prolonged contact or immersion, heavier-duty gloves may be necessary. Always inspect gloves for tears or punctures before use and wash hands thoroughly after removal.^[14]
- **Body Protection:** A standard laboratory coat is required to protect against skin contact.^[13] Ensure it is fully buttoned.
- **Respiratory Protection:** Under normal laboratory conditions with adequate ventilation (e.g., a chemical fume hood), respiratory protection is not typically required.^[4] However, if engineering controls are insufficient or in the event of a large spill, a NIOSH-approved respirator may be necessary.^{[13][16]}



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Caption: PPE selection workflow for handling **1-Fluoro-3-iodobenzene**.

Experimental Protocols: Safe Handling and Use

Adherence to strict protocols during handling is critical to prevent exposure and accidents.

General Handling

- Ventilation: Always handle **1-Fluoro-3-iodobenzene** in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes, and to prevent inhalation of vapors.[\[3\]](#)[\[4\]](#)[\[8\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling.[\[3\]](#)[\[4\]](#)[\[7\]](#) Do not eat, drink, or smoke in the laboratory.[\[17\]](#)
- Ignition Sources: Keep the compound away from heat, sparks, open flames, and other sources of ignition.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#) Use non-sparking tools where appropriate.[\[7\]](#)[\[17\]](#)

Storage and Incompatibility

Proper storage is crucial for maintaining the chemical's integrity and for laboratory safety.

Storage Conditions

- Container: Keep the container tightly closed when not in use.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Location: Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Light Protection: As the compound is light-sensitive, store it in an opaque or amber bottle to prevent degradation.[\[6\]](#)[\[7\]](#)[\[11\]](#)[\[12\]](#)
- Segregation: Store away from incompatible materials.[\[6\]](#)[\[7\]](#)

Incompatible Materials

The primary incompatibility for **1-Fluoro-3-iodobenzene** is with strong oxidizing agents.^{[3][4]} Contact with these substances can lead to vigorous, exothermic reactions, posing a significant fire or explosion hazard.

Emergency Procedures: A Plan for Mitigation

In the event of an accidental release or exposure, a swift and informed response is essential.

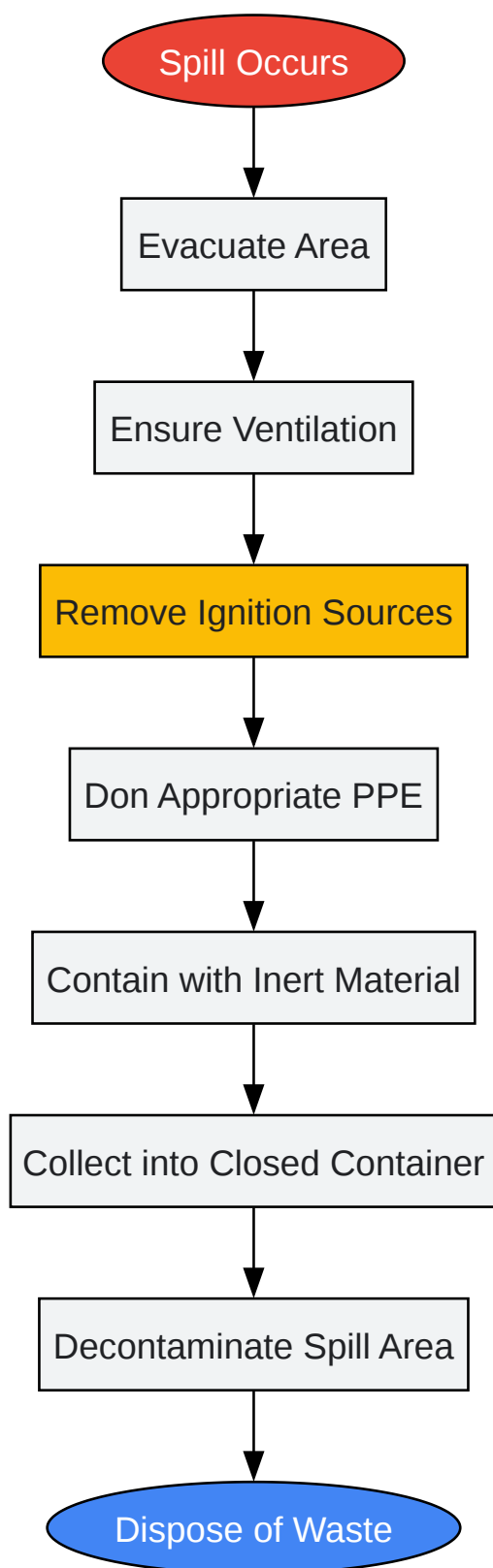
First-Aid Measures

- **Inhalation:** If vapors are inhaled, immediately move the affected person to fresh air.^{[3][4][6][7]} If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.^{[3][4]}
- **Skin Contact:** Immediately remove contaminated clothing.^[17] Wash the affected skin area with plenty of soap and water for at least 15 minutes.^{[3][4]} If skin irritation occurs, seek medical attention.^{[4][6][7]}
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[3][4][6][7]} Remove contact lenses if present and easy to do.^{[3][6][7]} Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Clean the mouth with water and drink plenty of water afterwards.^{[3][4]} Never give anything by mouth to an unconscious person.^[18] Seek immediate medical attention.

Spill Response

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Eliminate Ignition Sources:** Remove all sources of heat, sparks, and flames from the vicinity of the spill.^{[3][4][17]}
- **Containment:** Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth.^{[3][4][17]} Do not use combustible materials like sawdust.

- Collection: Carefully collect the absorbed material into a suitable, closed container for disposal.[\[3\]](#)[\[4\]](#)[\[17\]](#)[\[18\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.[\[19\]](#)



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Caption: Step-by-step workflow for responding to a **1-Fluoro-3-iodobenzene** spill.

Waste Disposal

Disposal of **1-Fluoro-3-iodobenzene** and any contaminated materials must be conducted in accordance with all applicable federal, state, and local environmental regulations. Dispose of the contents and container at an approved waste disposal plant.^{[3][4][6][7][9]} Do not dispose of it down the drain.

Conclusion

1-Fluoro-3-iodobenzene is a valuable reagent that can be used safely when its hazards are understood and respected. By implementing the robust handling, storage, and emergency procedures outlined in this guide, researchers can minimize risks and maintain a safe laboratory environment. The causality behind these protocols is rooted in the physicochemical properties of the compound, and a comprehensive understanding of these principles is the hallmark of a proficient and safety-conscious scientist.

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